

4-[(2-Chlorophenyl)sulfonyl]piperidine structure elucidation

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 4-[(2-Chlorophenyl)sulfonyl]piperidine

Cat. No.: B8297943

[Get Quote](#)

An In-Depth Technical Guide to the Structure Elucidation of **4-[(2-Chlorophenyl)sulfonyl]piperidine**

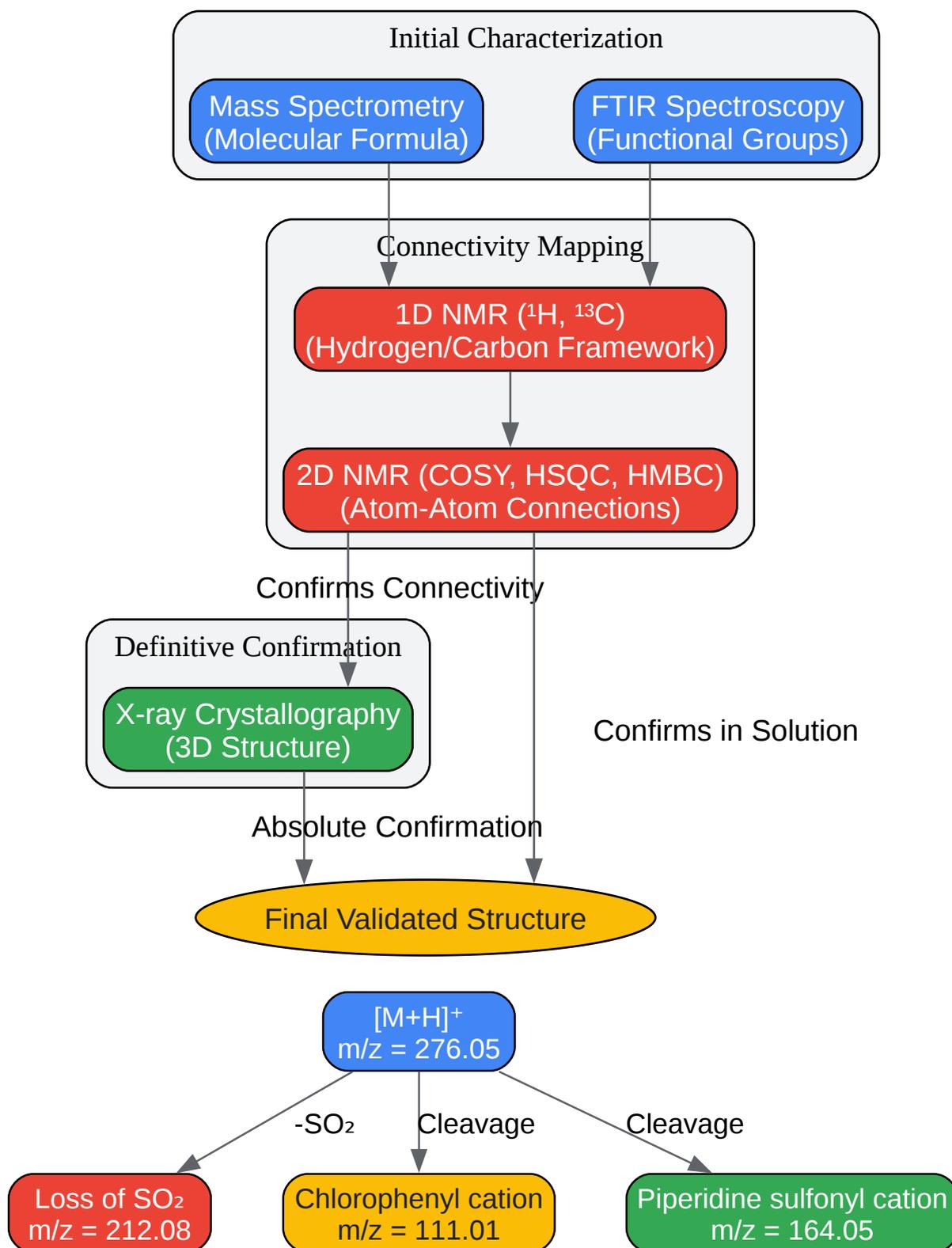
Introduction

In the landscape of modern drug discovery and development, the unambiguous determination of a molecule's chemical structure is a cornerstone of safety, efficacy, and intellectual property. [1][2] Small molecules, particularly those containing heterocyclic scaffolds like piperidine, remain a vital component of the pharmaceutical pipeline. [3] The piperidine ring, a saturated six-membered heterocycle, is a prevalent feature in many approved drugs due to its favorable physicochemical properties and ability to serve as a versatile scaffold. [4][5]

This guide provides an in-depth, multi-technique approach to the complete structure elucidation of **4-[(2-Chlorophenyl)sulfonyl]piperidine**, a compound featuring a substituted aromatic ring, a sulfonamide linkage, and a piperidine moiety. This document is intended for researchers, analytical scientists, and professionals in drug development, offering not just protocols, but the underlying scientific rationale that governs the analytical strategy. Our approach is designed as a self-validating system, where orthogonal analytical techniques converge to a single, irrefutable structural conclusion. [6][7]

The Strategic Analytical Workflow

The elucidation of a novel chemical entity is never reliant on a single technique. Instead, it is a process of assembling a structural puzzle using pieces of information from various orthogonal methods. Each technique provides unique insights, and their collective data builds a comprehensive and validated structural picture. Our strategy begins with determining the molecular formula and identifying key functional groups, then proceeds to map the precise connectivity of every atom, and finally, confirms the three-dimensional arrangement.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Small Molecules Analysis & QC \[sigmaaldrich.com\]](#)
- [2. Small Molecule Development: Elevate Your Drug Discovery \[acanthuspharma.com\]](#)
- [3. Piperine and Derivatives: Trends in Structure-Activity Relationships - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Bot Verification \[rasayanjournal.co.in\]](#)
- [6. upm-inc.com \[upm-inc.com\]](#)
- [7. qbdgroup.com \[qbdgroup.com\]](#)
- To cite this document: BenchChem. [4-[(2-Chlorophenyl)sulfonyl]piperidine structure elucidation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8297943#4-2-chlorophenyl-sulfonyl-piperidine-structure-elucidation\]](https://www.benchchem.com/product/b8297943#4-2-chlorophenyl-sulfonyl-piperidine-structure-elucidation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com